

# Technical Guide: AC-24,055 (4'-(3,3-dimethyl-1-triazeno)acetanilide)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: AC-24,055

Cat. No.: B1666484

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**AC-24,055**, also known by its chemical name 4'-(3,3-dimethyl-1-triazeno)acetanilide, is a compound that has demonstrated significant biological activity, primarily as an antifeeding agent in insects. Its mechanism of action involves the inhibition of key digestive enzymes, making it a subject of interest in the development of novel pest control strategies. This technical guide provides a comprehensive overview of the chemical structure, properties, and known biological effects of **AC-24,055**, along with detailed experimental protocols for its synthesis and evaluation.

## Chemical Structure and Properties

**AC-24,055** is an acetanilide derivative containing a dimethyltriazeno group.

Chemical Structure:

Table 1: Physicochemical Properties of **AC-24,055**

Property	Value	Reference(s)
IUPAC Name	N-(4-(3,3-dimethyl-1-triazen-1-yl)phenyl)acetamide	
Synonyms	4'-(3,3-dimethyl-1-triazeno)acetanilide, Cyanamid 24055	
CAS Number	1933-50-2	<a href="#">[1]</a>
Molecular Formula	C10H14N4O	<a href="#">[1]</a>
Molecular Weight	206.24 g/mol	<a href="#">[1]</a>
Melting Point	158 °C	<a href="#">[2]</a>
Density	1.1478 g/cm <sup>3</sup> (rough estimate)	<a href="#">[2]</a>
pKa	15.13 ± 0.70 (Predicted)	<a href="#">[2]</a>
Solubility	Information not readily available	

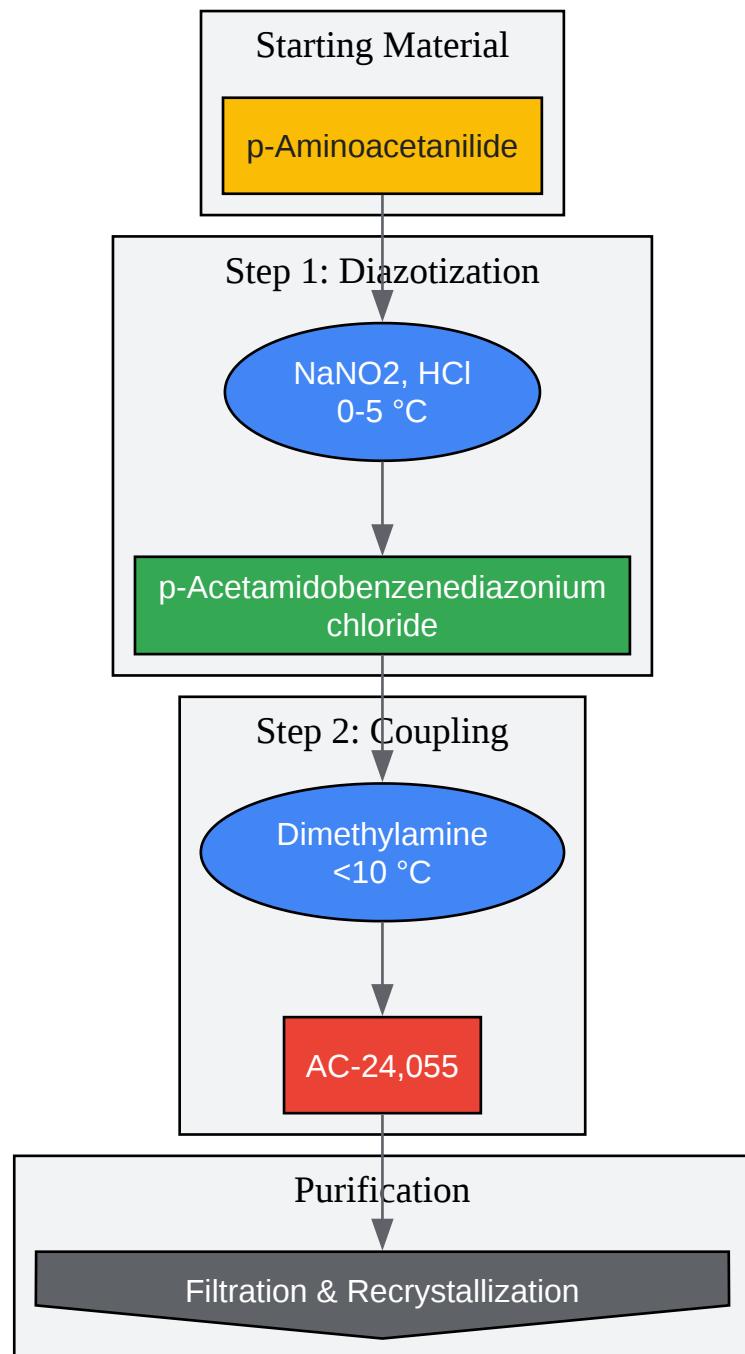
## Biological Activity and Mechanism of Action

The primary documented biological activity of **AC-24,055** is its potent antifeeding effect against various insect species, most notably the Egyptian cotton leafworm, *Spodoptera littoralis*.[\[3\]](#) The compound also exhibits some insecticidal and oviposition-inhibiting properties.[\[2\]](#)

The antifeeding effect is attributed to the inhibition of digestive enzymes in the insect gut. Specifically, **AC-24,055** has been shown to inhibit the activity of  $\alpha$ -amylase and invertase, enzymes crucial for the breakdown of starches and sugars, respectively.[\[4\]](#) By disrupting these digestive processes, the compound reduces the nutritional value of the insect's food, leading to feeding deterrence and, at higher concentrations, mortality.[\[3\]](#)

## Signaling Pathway

The mechanism of action of **AC-24,055** appears to be a direct inhibition of digestive enzymes rather than an interaction with a specific signaling pathway within the insect's cells. The compound acts in the gut lumen to disrupt nutrient breakdown.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- 2. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 3. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 4. Synthesis of P-amino-N,N-dimethylaniline | Semantic Scholar [semanticscholar.org]
- To cite this document: BenchChem. [Technical Guide: AC-24,055 (4'-(3,3-dimethyl-1-triazeno)acetanilide)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1666484#ac-24-055-chemical-structure-and-properties\]](https://www.benchchem.com/product/b1666484#ac-24-055-chemical-structure-and-properties)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)